

# Ethyl 1-methylcyclopropanecarboxylate: A Versatile Chiral Building Block for Modern Drug Discovery

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Compound of Interest	
Compound Name:	<i>Ethyl 1-methylcyclopropanecarboxylate</i>
Cat. No.:	B031162

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The cyclopropane ring, a motif of fundamental importance in organic chemistry, has garnered significant attention in medicinal chemistry and drug discovery. Its inherent conformational rigidity, metabolic stability, and ability to modulate the electronic properties of molecules make it a valuable scaffold for the design of novel therapeutics. Among the vast array of cyclopropane derivatives, **ethyl 1-methylcyclopropanecarboxylate**, particularly in its enantiomerically pure forms, stands out as a versatile chiral building block. This technical guide provides a comprehensive overview of its synthesis, chiral resolution, and applications in the construction of complex, biologically active molecules.

## Physicochemical Properties and Spectroscopic Data

**Ethyl 1-methylcyclopropanecarboxylate** is a colorless liquid with the molecular formula C<sub>7</sub>H<sub>12</sub>O<sub>2</sub> and a molecular weight of 128.17 g/mol. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl 1-methylcyclopropanecarboxylate**

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	128.17 g/mol
CAS Number	71441-76-4
Appearance	Colorless liquid
Boiling Point	Not readily available
Density	Not readily available

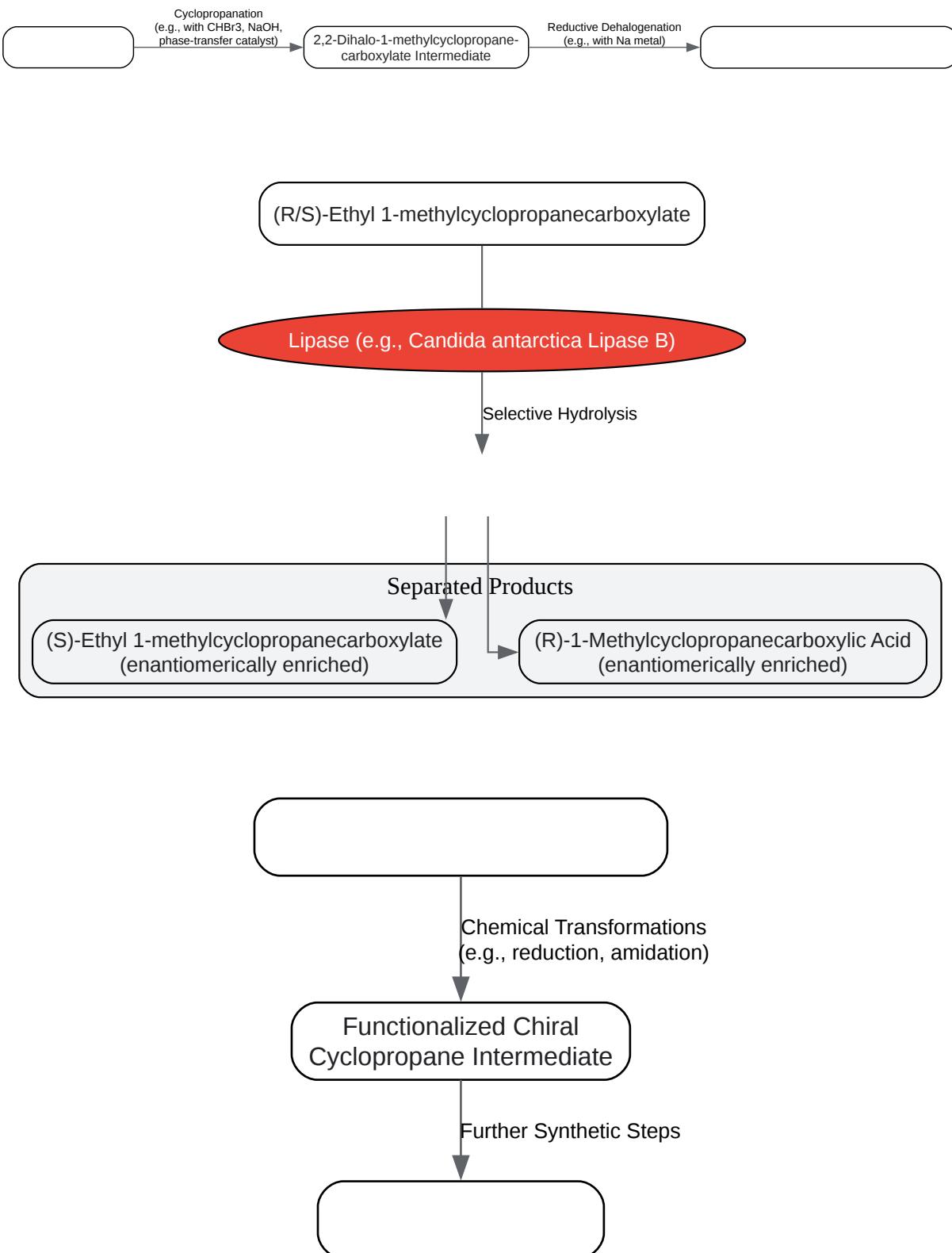
Note: Experimental data for boiling point and density are not consistently reported in publicly available literature.

## Synthesis of Racemic Ethyl 1-methylcyclopropanecarboxylate

The synthesis of racemic **ethyl 1-methylcyclopropanecarboxylate** can be achieved through a multi-step process starting from readily available materials. A common approach involves the cyclopropanation of a methacrylate derivative. While a direct, detailed protocol for this specific molecule is not widely published, a feasible synthetic route can be adapted from known procedures for similar compounds, such as the synthesis of 1-methylcyclopropanecarboxylic acid.

## Proposed Synthetic Pathway

A plausible pathway involves the cyclopropanation of ethyl methacrylate. One potential method is a modification of the Simmons-Smith reaction or the use of diazomethane with a suitable catalyst, though the latter involves hazardous reagents. A more practical and scalable approach is outlined in a patent, which describes the synthesis of the parent acid from methacrylic acid derivatives. This can be adapted to the ethyl ester.

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